

Chemical Identification and Core Physicochemical Properties

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Compound of Interest

Compound Name: **2-Amino-3,5-dibromopyridine**

Cat. No.: **B040352**

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2-Amino-3,5-dibromopyridine, also known as 3,5-dibromo-2-pyridylamine, is a substituted pyridine derivative.^[2] Its utility as a building block in organic synthesis stems from the reactivity conferred by the amino group and the two bromine atoms on the pyridine ring.^[1] These features allow for a variety of chemical transformations, making it a valuable precursor for more complex molecules, including novel therapeutic agents.^{[1][2]}

The physical and chemical properties of a compound are fundamental to understanding its behavior under laboratory conditions, influencing everything from storage to reaction setup.

Table 1: Physicochemical Data for **2-Amino-3,5-dibromopyridine**

Property	Value	Source(s)
CAS Number	35486-42-1	[1] [2]
Molecular Formula	C ₅ H ₄ Br ₂ N ₂	[1] [2]
Molecular Weight	251.91 g/mol	[1] [2]
Appearance	Yellow to brown fine crystalline powder	[1] [2] [3]
Melting Point	104-106 °C	[2] [3]
Boiling Point	253.9 °C at 760 mmHg	[2]
Flash Point	107.3 °C	[2] [4]
Solubility	Insoluble in water.	[2]

| Stability | Stable under normal storage conditions. |[\[2\]](#) |

Hazard Identification and GHS Classification

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2-Amino-3,5-dibromopyridine** is classified as a hazardous substance.[\[5\]](#)[\[6\]](#) The primary hazards are related to its irritant properties. Understanding these classifications is the first step in implementing appropriate safety controls.

GHS Classification Summary:

- Skin Irritation: Category 2[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Serious Eye Irritation: Category 2[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation)[\[4\]](#)[\[6\]](#)[\[7\]](#)

These classifications necessitate specific precautionary measures, as outlined by the "P-statements" associated with these hazards.[\[6\]](#) The causality is clear: the chemical nature of the compound allows it to interact with and cause damage to epithelial tissues upon contact.

Caption: GHS Hazard Summary for **2-Amino-3,5-dibromopyridine**.

Toxicological Profile and Health Effects

The toxicological data informs our understanding of how this substance interacts with biological systems. Exposure can lead to both acute (short-term) and potentially chronic (long-term) health effects.

- Acute Effects:

- Skin Contact: Causes skin irritation, characterized by redness and inflammation.[5][7] Pre-existing conditions like dermatitis may be exacerbated.[5] It is crucial to prevent entry into the bloodstream through cuts or abrasions, which could lead to systemic effects.[5]
- Eye Contact: Causes serious eye irritation and potential damage.[5][6] Symptoms include redness and profuse watering.[7]
- Inhalation: As a dust or powder, it can cause respiratory tract irritation.[5][6] This may lead to coughing, wheezing, or a feeling of tightness in the chest.[7] Individuals with impaired respiratory function are at higher risk.[5]
- Ingestion: Considered harmful if swallowed.[5] Ingestion may cause gastrointestinal irritation with symptoms like soreness of the mouth and throat.[7] Animal experiments suggest ingestion of less than 150 grams could be fatal or cause serious health damage. [5]

- Chronic Effects & Sensitization:

- Skin Sensitization: There is a potential for this material to cause an allergic skin reaction (sensitization) in some individuals after repeated contact.[5]
- Long-Term Exposure: While comprehensive data is limited, long-term exposure to respiratory irritants can lead to airway diseases.[5] There is also some evidence from animal studies of developmental toxicity.[5] Chronic intoxication with ionic bromides, though more historically associated with medical use, can lead to a range of neurological symptoms.[5]

Safe Handling and Storage Protocols

A self-validating safety system relies on protocols that inherently minimize risk. For **2-Amino-3,5-dibromopyridine**, this means a multi-layered approach focusing on containment and personal protection.

Step-by-Step Handling Protocol:

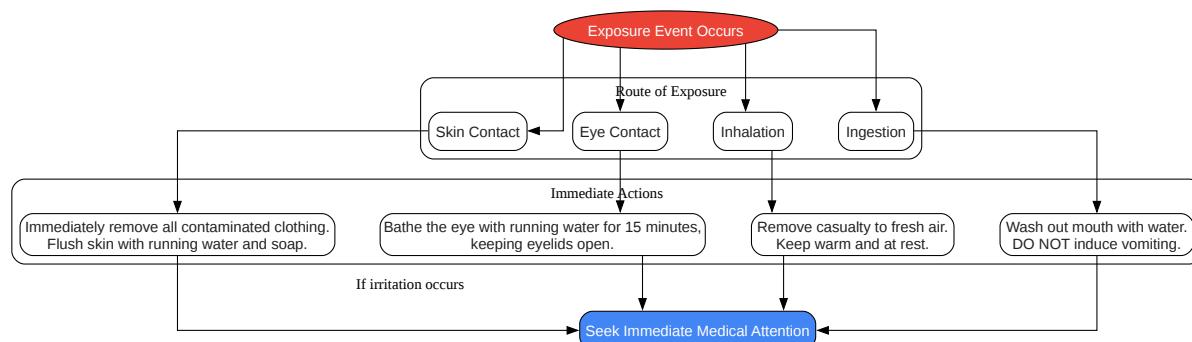
- Engineering Controls: Always handle this compound in a well-ventilated area.[2][5] A chemical fume hood is the standard and required engineering control to prevent inhalation of dust.[7]
- Personal Protective Equipment (PPE):
 - Hand Protection: Wear appropriate protective gloves (e.g., nitrile).[7]
 - Eye/Face Protection: Use safety glasses with side-shields or goggles.[7] An eyewash station must be readily accessible.[7]
 - Skin Protection: Wear a lab coat or other protective clothing to prevent skin contact.[7]
 - Respiratory Protection: If dust formation is unavoidable and ventilation is inadequate, a respiratory protective device with a particle filter (e.g., N95) is necessary.[7]
- Hygiene Practices:
 - Avoid all personal contact, including inhalation.[5]
 - Do not eat, drink, or smoke in the handling area.[5][8]
 - Wash hands thoroughly with soap and water after handling.[5]
 - Contaminated work clothes should be laundered separately before reuse.[5]

Storage Requirements: The objective of proper storage is to maintain the chemical's integrity while preventing hazardous reactions.

- Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[2][5][7] A recommended storage temperature is 2-8 °C.[1][7]
- Protect containers from physical damage and check regularly for leaks.[5]
- Store away from incompatible materials, particularly strong oxidizing agents (e.g., nitrates, perchlorates), as ignition may result.[2][5]
- Do not store near foodstuff containers.[5]

Emergency Procedures and First Aid

In the event of an exposure, a rapid and correct response is critical. All personnel should be familiar with these procedures before beginning work with the compound.



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Caption: Emergency First Aid Decision Workflow.

Detailed First-Aid Measures:

- If on Skin: Immediately remove all contaminated clothing and footwear.[\[7\]](#) Wash the affected area immediately with plenty of soap and water.[\[7\]](#) Seek medical attention if irritation develops or persists.[\[5\]](#)
- If in Eyes: Immediately flush the eyes with running water for at least 15 minutes, ensuring to lift the upper and lower eyelids occasionally.[\[7\]](#) Remove contact lenses if it can be done safely.[\[9\]](#) Immediate consultation with an ophthalmologist is necessary.[\[6\]](#)
- If Inhaled: Move the person to fresh air.[\[7\]](#) Keep the patient warm and rested.[\[5\]](#) If breathing is irregular or has stopped, provide artificial respiration.[\[6\]](#) Seek immediate medical attention.[\[7\]](#)
- If Swallowed: Wash out the mouth with water.[\[7\]](#) Never give anything by mouth to an unconscious person.[\[6\]](#) Do NOT induce vomiting.[\[6\]](#) Seek urgent medical attention.[\[5\]](#)

Fire and Explosion Hazard Data

While it is a combustible solid, it propagates flame with difficulty.[\[5\]](#) The primary fire-related hazard comes from the potential for dust explosions and the generation of toxic fumes upon combustion.

Table 2: Fire-Fighting Measures Summary

Aspect	Guideline	Source(s)
Extinguishing Media	Foam, dry chemical powder, carbon dioxide (CO₂). Water spray can be used for cooling and for large fires.	[5][7]
Fire Incompatibility	Avoid contamination with oxidizing agents.	[5]
Hazards from Combustion	Emits toxic fumes, including carbon oxides (CO, CO ₂), nitrogen oxides (NO _x), and hydrogen bromide (HBr).	[7]
Explosion Hazard	Dust clouds may form an explosive mixture with air. Avoid generating dust in confined spaces near ignition sources.	[5]

| Fire-Fighter PPE | Wear a self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes. | [7] |

Accidental Release Measures

A swift, safe, and systematic approach is required to manage spills. The procedure differs for minor versus major spills.

Step-by-Step Spill Cleanup Protocol:

- Immediate Actions:
 - Alert personnel in the area and remove all ignition sources. [5]
 - Ensure the area is well-ventilated.
- Containment & PPE:

- Control personal contact by wearing the appropriate PPE as described in Section 4.[5]
- Prevent the spill from entering drains or waterways.[5]
- Cleanup Procedure (Dry Spill):
 - Use dry cleanup procedures to avoid generating dust.[5]
 - Carefully sweep or vacuum the material.
 - Place the collected material into a suitable, labeled container for waste disposal.[5]
- Decontamination:
 - Wash the spill area down with large amounts of water.[5]
 - Prevent runoff from entering drains.[5]
- For Major Spills:
 - Evacuate the area and alert emergency responders.[5]
 - Follow the same principles of containment and cleanup but with a higher level of caution and control.[5]

Stability and Reactivity

- Reactivity: Generally stable.
- Chemical Stability: Stable under recommended storage and handling conditions.[2]
- Conditions to Avoid: Heat, formation of dust, and exposure to ignition sources.[5]
- Incompatible Materials: Strong oxidizing agents.[2]
- Hazardous Decomposition Products: Upon combustion or thermal decomposition, it can release toxic gases such as carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen bromide.[2][7]

Disposal Considerations

All waste must be handled in accordance with local, state, and federal regulations.[\[5\]](#)

- Dispose of the substance and its container at an approved waste disposal plant.[\[10\]](#)
- Do not discharge into sewers or waterways.[\[5\]](#)
- Contaminated packaging should be treated as the product itself and disposed of accordingly. Puncturing containers to prevent re-use is a recommended practice before landfill disposal.[\[5\]](#)

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